Technical Support Center: Enhancing the Bioavailability of Eupatoriopicrin

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Eupatoriopicrine*
CAS No.:	*6856-01-5*
Cat. No.:	*B210294*

Get Quote

This guide is designed for researchers, scientists, and drug development professionals actively working to overcome the biopharmaceutical challenges of Eupatoriopicrin, a promising sesquiterpene lactone with notable therapeutic potential. Given its inherent poor aqueous solubility, enhancing its bioavailability is a critical step in translating its potent in vitro activities to in vivo efficacy. This document provides a comprehensive, question-and-answer-formatted technical support center, complete with troubleshooting guides and detailed experimental protocols.

Part 1: Understanding the Core Challenge - Eupatoriopicrin's Low Bioavailability

Eupatoriopicrin, a germacranolide sesquiterpene lactone, exhibits significant anti-inflammatory and cytotoxic activities.[1][2] However, like many other natural sesquiterpene lactones, its therapeutic application is hampered by poor pharmacokinetic properties, primarily due to low water solubility. This intrinsic characteristic leads to inefficient absorption from the gastrointestinal tract, resulting in low bioavailability and potentially sub-therapeutic concentrations at the target site.

© 2026 BenchChem. All rights reserved.

The primary goal of the formulation strategies discussed herein is to increase the dissolution rate and/or the apparent solubility of Eupatoriopicrin, thereby enhancing its absorption and systemic exposure.

Part 2: Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section is structured to address common questions and experimental hurdles encountered when formulating Eupatoriopicrin for enhanced bioavailability.

Solid Dispersion Technology

Solid dispersion (SD) is a robust technique for improving the dissolution rate and bioavailability of poorly water-soluble drugs by dispersing the active pharmaceutical ingredient (API) in an inert, hydrophilic carrier at a solid state.[3][4]

Q1: What is the underlying principle of enhancing Eupatoriopicrin's bioavailability using solid dispersions?

A1: The core principle is to reduce the particle size of Eupatoriopicrin down to a molecular level within a hydrophilic carrier. When this solid dispersion comes into contact with an aqueous medium, the carrier dissolves rapidly, releasing the drug as very fine, colloidal particles. This significant increase in surface area leads to a much faster dissolution rate, which is often the rate-limiting step for the absorption of poorly soluble drugs.[3] Additionally, the amorphous state of the drug in the dispersion has a higher energy state than its crystalline form, further contributing to increased solubility.[2][5]

Q2: Which carriers are most suitable for preparing Eupatoriopicrin solid dispersions?

A2: The choice of carrier is critical and depends on the physicochemical properties of Eupatoriopicrin. For sesquiterpene lactones, amorphous carriers are generally preferred. Commonly used carriers for poorly soluble drugs that could be suitable for Eupatoriopicrin include:

- Polyvinylpyrrolidone (PVP) grades (e.g., PVP K30): Known for their ability to form amorphous solid dispersions and inhibit drug crystallization.

© 2026 BenchChem. All rights reserved.

- Polyethylene Glycols (PEGs) of various molecular weights (e.g., PEG 4000, 6000): These are meltable carriers that can also be used in solvent evaporation methods.
- Hydroxypropyl Methylcellulose (HPMC): A versatile polymer that can also act as a precipitation inhibitor.
- Soluplus®: A graft copolymer with excellent solubilizing properties.[6]

Troubleshooting Guide: Solid Dispersions of Eupatoriopicrin

© 2026 BenchChem. All rights reserved.

Issue	Potential Cause	Troubleshooting Steps
Low drug loading	Poor miscibility between Eupatoriopicrin and the carrier.	Screen different carriers with varying polarities. Consider using a combination of carriers.
Phase separation or crystallization upon storage	The solid dispersion is thermodynamically unstable. Moisture absorption can lower the glass transition temperature (Tg).[1][7]	Select a carrier that has strong interactions (e.g., hydrogen bonding) with Eupatoriopicrin. Store the solid dispersion in desiccated conditions. Consider adding a secondary polymer to enhance stability.
Incomplete solvent removal (solvent evaporation method)	The solid dispersion forms a viscous mass that traps residual solvent.[8]	Use a high-vacuum oven for an extended period. Employ a combination of gentle heating and high vacuum. Consider using a more volatile solvent.
Poor powder flowability and compressibility	The resulting solid dispersion is waxy or sticky.	Incorporate glidants and lubricants (e.g., colloidal silicon dioxide, magnesium stearate) during formulation into a final dosage form.
Inconsistent dissolution profiles between batches	Variability in the manufacturing process (e.g., cooling rate in fusion method, evaporation rate in solvent method).	Standardize and validate all process parameters. For the fusion method, ensure a consistent and rapid cooling process. For the solvent evaporation method, maintain a constant temperature and vacuum.

Cyclodextrin Complexation

© 2026 BenchChem. All rights reserved.

Cyclodextrins are cyclic oligosaccharides with a hydrophilic exterior and a lipophilic central cavity, capable of encapsulating hydrophobic guest molecules to form inclusion complexes.[9] [10]

Q3: How does cyclodextrin complexation improve the bioavailability of Eupatoriopicrin?

A3: By encapsulating the lipophilic Eupatoriopicrin molecule within its hydrophobic cavity, the cyclodextrin acts as a carrier, effectively shielding the drug from the aqueous environment. The hydrophilic exterior of the cyclodextrin-Eupatoriopicrin complex imparts a significant increase in the apparent water solubility of the drug. This enhanced solubility leads to a higher concentration of dissolved drug at the absorption site, thereby increasing the driving force for its permeation across the gastrointestinal membrane.

Q4: Which type of cyclodextrin is best for Eupatoriopicrin?

A4: The choice of cyclodextrin depends on the size and shape of the guest molecule. For sesquiterpene lactones, β-cyclodextrin and its more soluble derivatives like hydroxypropyl-β-cyclodextrin (HP-β-CD) are often the most suitable due to the compatible size of their cavities. HP-β-CD is generally preferred for pharmaceutical applications due to its higher aqueous solubility and lower toxicity compared to native β-cyclodextrin.[9]

Troubleshooting Guide: Eupatoriopicrin-Cyclodextrin Complexes

© 2026 BenchChem. All rights reserved.

Issue	Potential Cause	Troubleshooting Steps
Low complexation efficiency	Mismatch between the size of Eupatoriopicrin and the cyclodextrin cavity. Steric hindrance.	Screen different types of cyclodextrins (β-CD, HP-β-CD, γ-CD). Optimize the molar ratio of Eupatoriopicrin to cyclodextrin.
Precipitation of the complex	The formed inclusion complex has low water solubility (common with native β-cyclodextrin).[10]	Switch to a more soluble cyclodextrin derivative like HP-β-CD. Adjust the pH of the medium if Eupatoriopicrin has ionizable groups.
Incomplete removal of organic solvent (co-precipitation method)	The complex precipitates too quickly, trapping solvent molecules.	Use a freeze-drying (lyophilization) method instead of simple evaporation to remove the solvent.[11]
Difficulty in confirming complex formation	Insufficient interaction between Eupatoriopicrin and the cyclodextrin.	Utilize multiple characterization techniques (FTIR, DSC, PXRD, and NMR) to look for evidence of interaction, such as peak shifts, changes in thermal behavior, or alterations in the amorphous halo.[3][12][13]

Nanoformulations

Nanoformulations, such as polymeric nanoparticles and solid lipid nanoparticles, encapsulate the drug within a nanocarrier system to improve its biopharmaceutical properties.[14][15]

Q5: What are the advantages of using nanoformulations for Eupatoriopicrin delivery?

A5: Nanoformulations offer several advantages for poorly soluble compounds like Eupatoriopicrin:

© 2026 BenchChem. All rights reserved.

- Enhanced Solubility and Dissolution: The small particle size and high surface area-to-volume ratio significantly increase the dissolution rate.[15]
- Improved Stability: Encapsulation can protect Eupatoriopicrin from degradation in the gastrointestinal tract.[16]
- Targeted Delivery: The surface of nanoparticles can be modified with ligands to target specific tissues or cells.
- Controlled Release: The polymer matrix can be designed to release Eupatoriopicrin in a sustained or controlled manner.[15]

Q6: What are suitable polymers for preparing Eupatoriopicrin-loaded nanoparticles?

A6: Biocompatible and biodegradable polymers are preferred. Good candidates include:

- Poly(lactic-co-glycolic acid) (PLGA): Widely used due to its excellent biocompatibility and tunable degradation rates.[17]
- Polylactic acid (PLA): Another biodegradable polyester with good safety profile.[17]
- Chitosan: A natural polymer with mucoadhesive properties that can prolong residence time in the gut.
- Solid lipids (for SLNs): Lipids that are solid at room temperature, such as glyceryl monostearate or tristearin.

Troubleshooting Guide: Eupatoriopicrin Nanoformulations

© 2026 BenchChem. All rights reserved.

Issue	Potential Cause	Troubleshooting Steps
Low encapsulation efficiency	Poor affinity of Eupatoriopicrin for the polymer matrix. Drug leakage during the formulation process.	Optimize the drug-to-polymer ratio. Screen different polymers. For the solvent evaporation method, use a solvent in which the drug is poorly soluble in the external aqueous phase.
Large particle size or high polydispersity index (PDI)	Inefficient homogenization or sonication. Aggregation of nanoparticles.	Increase the energy input during homogenization/sonication. Optimize the concentration of the surfactant/stabilizer.
Instability of the nanoparticle suspension (aggregation/sedimentation)	Insufficient surface charge (low zeta potential).[18][19] Ostwald ripening.	Increase the concentration of the stabilizer. Use a combination of steric and electrostatic stabilizers. Store the suspension at a lower temperature.
Burst release of the drug	A significant portion of the drug is adsorbed on the surface of the nanoparticles.	Optimize the washing steps after nanoparticle preparation to remove surface-adsorbed drug. Modify the formulation to achieve a more uniform drug distribution within the polymer matrix.
Challenges in scaling up the formulation	The laboratory-scale method (e.g., probe sonication) is not easily scalable.[20]	Transition to a scalable method like high-pressure homogenization. For solvent-based methods, consider spray drying for large-scale production.[20]

© 2026 BenchChem. All rights reserved.

Part 3: Experimental Protocols & Characterization

This section provides detailed, step-by-step methodologies for the preparation and characterization of Eupatoriopicrin formulations.

Preparation of Eupatoriopicrin Solid Dispersion (Solvent Evaporation Method)

- Accurately weigh Eupatoriopicrin and the chosen carrier (e.g., PVP K30) in a predetermined ratio (e.g., 1:1, 1:2, 1:4 w/w).
- Dissolve both components in a suitable common solvent (e.g., methanol, ethanol, or a mixture of dichloromethane and methanol). Ensure complete dissolution.
- Remove the solvent using a rotary evaporator under reduced pressure at a controlled temperature (e.g., 40-50°C).
- Once a solid film is formed, further dry the product in a vacuum oven at 40°C for 24-48 hours to remove any residual solvent.
- Pulverize the dried solid dispersion using a mortar and pestle and pass it through a fine-mesh sieve.
- Store the resulting powder in a desiccator until further analysis.[21][22]

Preparation of Eupatoriopicrin-HP-β-CD Inclusion Complex (Freeze-Drying Method)

- Dissolve HP-β-cyclodextrin in deionized water with stirring.
- Dissolve Eupatoriopicrin in a minimal amount of a water-miscible organic solvent, such as ethanol.
- Slowly add the Eupatoriopicrin solution to the aqueous HP-β-CD solution under continuous stirring.
- Allow the mixture to stir at room temperature for 24-72 hours to facilitate complex formation.

© 2026 BenchChem. All rights reserved.

- Filter the solution to remove any un-complexed Eupatoriopicrin.
- Freeze the resulting clear solution at -80°C.
- Lyophilize the frozen sample for 48-72 hours to obtain a fluffy white powder of the inclusion complex.
- Store the complex in a desiccator.[11]

Preparation of Eupatoriopicrin-Loaded PLGA Nanoparticles (Emulsification-Solvent Evaporation Method)

- Dissolve a specific amount of Eupatoriopicrin and PLGA in a water-immiscible organic solvent (e.g., ethyl acetate, dichloromethane). This forms the organic phase.
- Prepare an aqueous phase containing a surfactant (e.g., polyvinyl alcohol (PVA), polysorbate 80).
- Add the organic phase to the aqueous phase under high-speed homogenization or sonication to form an oil-in-water (o/w) emulsion.
- Stir the emulsion at room temperature under magnetic stirring for several hours to allow the organic solvent to evaporate.
- Collect the nanoparticles by centrifugation.
- Wash the collected nanoparticles with deionized water multiple times to remove excess surfactant and un-encapsulated drug.
- Resuspend the washed nanoparticles in deionized water or freeze-dry them for long-term storage.[23][24]

Characterization of Formulations

A combination of analytical techniques is crucial to confirm the successful preparation of the enhanced bioavailability formulations and to understand their physicochemical properties.

© 2026 BenchChem. All rights reserved.

Technique	Purpose	Expected Outcome for Successful Formulation
Differential Scanning Calorimetry (DSC)	To assess the physical state of Eupatoriopicrin (crystalline vs. amorphous).[25][26]	Disappearance of the sharp melting endotherm of crystalline Eupatoriopicrin, indicating its conversion to an amorphous state.
Powder X-Ray Diffraction (PXRD)	To confirm the amorphous nature of Eupatoriopicrin in the formulation.[25][26]	Absence of characteristic sharp peaks of crystalline Eupatoriopicrin, showing a halo pattern typical of amorphous materials.
Fourier-Transform Infrared (FTIR) Spectroscopy	To investigate potential interactions between Eupatoriopicrin and the carrier.[12][27]	Shifting or broadening of characteristic peaks of Eupatoriopicrin's functional groups, suggesting intermolecular interactions (e.g., hydrogen bonding).
Nuclear Magnetic Resonance (NMR) Spectroscopy	To confirm the formation of an inclusion complex with cyclodextrins.[12][13]	Chemical shifts in the protons of both Eupatoriopicrin and the inner cavity of the cyclodextrin.
Particle Size and Zeta Potential Analysis	To determine the size, size distribution (PDI), and surface charge of nanoparticles.[16][28]	A small particle size (typically < 300 nm) with a low PDI (< 0.3) for uniformity. A zeta potential of > ±20 mV for good colloidal stability.
Scanning/Transmission Electron Microscopy (SEM/TEM)	To visualize the morphology and size of the nanoparticles.	Spherical shape and uniform size distribution of the nanoparticles.

In Vitro and In Vivo Evaluation

In Vitro Dissolution Testing:

© 2026 BenchChem. All rights reserved.

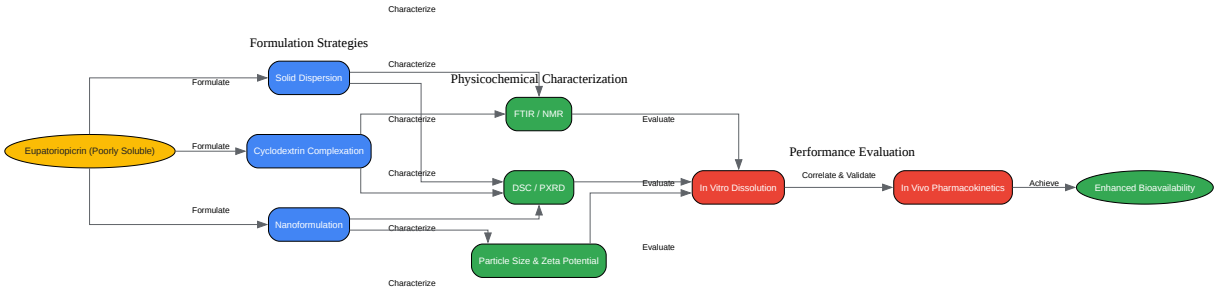
- Objective: To compare the dissolution rate of the formulated Eupatoriopicrin with that of the pure, unformulated drug.
- Method: Use a USP dissolution apparatus (e.g., Apparatus II - paddle) with a dissolution medium that mimics physiological conditions (e.g., simulated gastric fluid, simulated intestinal fluid).[29][30]
- Analysis: At predetermined time intervals, withdraw samples, filter, and analyze the concentration of dissolved Eupatoriopicrin using a validated analytical method (e.g., HPLC).
- Expected Outcome: The formulated Eupatoriopicrin should exhibit a significantly faster and higher extent of dissolution compared to the pure drug.

In Vivo Pharmacokinetic Studies:

- Objective: To determine the oral bioavailability of the formulated Eupatoriopicrin in an animal model (e.g., rats, mice).
- Method: Administer the formulated Eupatoriopicrin and the pure drug (as a suspension) orally to different groups of animals. At various time points, collect blood samples.
- Analysis: Analyze the plasma samples for Eupatoriopicrin concentration using a validated bioanalytical method (e.g., LC-MS/MS).
- Key Parameters: Calculate pharmacokinetic parameters such as Cmax (maximum plasma concentration), Tmax (time to reach Cmax), and AUC (area under the plasma concentration-time curve).
- Expected Outcome: The formulated Eupatoriopicrin should show a significantly higher Cmax and AUC compared to the pure drug, indicating enhanced oral bioavailability.

Part 4: Visualization & Formatting

Diagrams



Click to download full resolution via product page

Caption: Workflow for enhancing Eupatoriopicrin bioavailability.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Troubleshooting logic for poor dissolution profiles.

References

- Selecting In Vitro Dissolution Tests for Bioavailability Enhancing Oral Formulations. (2017, October 15). American Pharmaceutical Review. [Link]

© 2026 BenchChem. All rights reserved.

- In Vitro Test Methodologies To Characterize Bioavailability Enhancing Formulations. Pharmaceutical Online. [Link]
- Synthesis and Characterization of the Inclusion Complex of β-cyclodextrin and Azomethine. (2013, February 7). International Journal of Molecular Sciences. [Link]
- Current Advances in Nanotechnology-Mediated Delivery of Herbal and Plant-Derived Medicines. PubMed Central. [Link]
- Herbal nanoemulsions in cosmetic science: A comprehensive review of design, preparation, formulation, and characterization. PubMed Central. [Link]
- Polymeric Nanoparticles for Delivery of Natural Bioactive Agents: Recent Advances and Challenges. MDPI. [Link]
- The results of the characterization of the inclusion complex. (A) FTIR... ResearchGate. [Link]
- Unlocking Nano-Drug Potential: Revolutionizing In Vitro Dissolution Testing for Nanomedicines. (2024, January 9). Preprints.org. [Link]
- Zeta potential and particle size distribution of prepared formulation. ResearchGate. [Link]
- Challenges and Future of Nanotechnology in Global Herbal Medicine Practices. ResearchGate. [Link]
- Characterization of Cyclodextrin Inclusion Complexes – A Review. Journal of Pharmaceutical Science and Technology (JPST). [Link]
- Challenges Posed by The Scale-Up of Nanomedicines. ResearchGate. [Link]
- Characterization of Cyclodextrin/Volatile Inclusion Complexes: A Review. MDPI. [Link]
- Polymeric Nanoparticles: Production, Characterization, Toxicology and Ecotoxicology. PubMed Central. [Link]
- Formulation and Characterization of Solid Dispersions of Etoricoxib Using Natural Polymers. Asian Journal of Pharmaceutics. [Link]

© 2026 BenchChem. All rights reserved.

- Statistical analysis of long-term physical stability testing of amorphous solid dispersions. PubMed. [Link]
- (a) Particle size distribution (b) Zeta potential of various checkpoint formulations. ResearchGate. [Link]
- Amorphous solid dispersions: An update for preparation, characterization, mechanism on bioavailability, stability, regulatory considerations and marketed products. National Institutes of Health. [Link]
- (A) Zeta potential and (B) particle size values of the formulated... ResearchGate. [Link]
- NANOPARTICLES FOR HERBAL EXTRACT – 2020/2021. International Journal of Pharmaceutical Research and Applications (IJPRA). [Link]
- Nanoformulations of Herbal Extracts in Treatment of Neurodegenerative Disorders. Frontiers. [Link]
- Advancements In Herbal-Nano Formulations: A Systematic Review. World Journal of Advanced Research and Reviews. [Link]
- Formulation Of Herbal Biodegredable Polymeric Nanoparticles From Glochidion Zeylanicum A. Juss. International Journal of Pharmaceutical Sciences. [Link]
- Advances in Natural Polymeric Nanoparticles for the Drug Delivery. ResearchGate. [Link]
- FIP GUIDELINES FOR DISSOLUTION TESTING OF SOLID ORAL PRODUCTS JOINT REP. FIP. [Link]
- The Value of In Vitro Dissolution in Drug Development. Pharmaceutical Technology. [Link]
- Investigation of the stability of amorphous solid dispersions. KU Leuven. [Link]
- Solving solubility issues with amorphous solid dispersions. ResearchGate. [Link]
- Cyclodextrins: Improving Delivery of Hydrophobic Compounds. ALZET® Osmotic Pumps. [Link]

© 2026 BenchChem. All rights reserved.

- A review on amorphous solid dispersions for improving physical stability and dissolution: Role of polymers. GSC Online Press. [Link]
- Inclusion complex formation of cyclodextrin with its guest and their applications. OAText. [Link]
- XRD/DSC Analysis. CD Formulation. [Link]
- Physical Stability of Amorphous Solid Dispersions: a Physicochemical Perspective with Thermodynamic, Kinetic and Environmental Aspects. ResearchGate. [Link]
- A process for the preparation of a solid dispersion.
- Solid-state analysis of amorphous solid dispersions: Why DSC and XRPD may not be regarded as stand-alone techniques. ResearchGate. [Link]
- Dropping Method Solution for Formulating Solid Dispersions. Pharmaceutical Technology. [Link]
- Solid Dispersion: Methods and Polymers to increase the solubility of poorly soluble drugs. Journal of Applied Pharmaceutical Science. [Link]
- Characterization and Evaluation of Amorphous Solid Dispersion (ASD) - Part 1. Crystal Pharmatech. [Link]
- Complexation of hydrophobic drugs with hydroxypropyl-β-cyclodextrin by lyophilization using a tertiary butyl alcohol system. ResearchGate. [Link]
- Different Methods Used In Solid Dispersion. IOSR Journal of Pharmacy. [Link]
- Review on Manufacturing Methods of Solid Dispersion Technology for Enhancing the Solubility of Poorly Water. IOSR Journal of Pharmacy. [Link]
- Preparation and optimization of a molecularly imprinted polymers - solid phase extraction system for the extraction of bioactive sesquiterpene lactones of Ambrosia maritima plant. PubMed. [Link]

© 2026 BenchChem. All rights reserved.

- Overview of the Manufacturing Methods of Solid Dispersion Technology for Improving the Solubility of Poorly Water-Soluble Drugs and Application to Anticancer Drugs. National Institutes of Health. [Link]
- General Methods for the Preparation of Cyclodextrin Inclusion Complexes: Preparation and Application in Industry. ResearchGate. [Link]
- Preparation and Properties of Cyclodextrin Inclusion Complexes of Hyperoside. PubMed Central. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Statistical analysis of long-term physical stability testing of amorphous solid dispersions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Amorphous solid dispersions: An update for preparation, characterization, mechanism on bioavailability, stability, regulatory considerations and marketed products - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. preprints.org [preprints.org]
- 5. kuleuven.limo.libis.be [kuleuven.limo.libis.be]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. pharmtech.com [pharmtech.com]
- 9. alzet.com [alzet.com]
- 10. oatext.com [oatext.com]
- 11. researchgate.net [researchgate.net]
- 12. Synthesis and Characterization of the Inclusion Complex of β-cyclodextrin and Azomethine - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 13. onlinepharmacytech.info [onlinepharmacytech.info]
- 14. Current Advances in Nanotechnology-Mediated Delivery of Herbal and Plant-Derived Medicines - PMC [pmc.ncbi.nlm.nih.gov]
- 15. ijprajournal.com [ijprajournal.com]
- 16. pharmaexcipients.com [pharmaexcipients.com]
- 17. Polymeric Nanoparticles for Delivery of Natural Bioactive Agents: Recent Advances and Challenges [mdpi.com]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. japsonline.com [japsonline.com]
- 22. iosrphr.org [iosrphr.org]
- 23. Polymeric Nanoparticles: Production, Characterization, Toxicology and Ecotoxicology - PMC [pmc.ncbi.nlm.nih.gov]
- 24. researchgate.net [researchgate.net]
- 25. turkjps.org [turkjps.org]
- 26. XRD/DSC Analysis - CD Formulation [formulationbio.com]
- 27. pdf.benchchem.com [pdf.benchchem.com]
- 28. researchgate.net [researchgate.net]
- 29. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 30. pharmtech.com [pharmtech.com]

- To cite this document: BenchChem. [Technical Support Center: Enhancing the Bioavailability of Eupatoriopicrin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b210294/docs#technical-support-center-enhancing-the-bioavailability-of-eupatoriopicrin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.